

Technical Guide: Synthesis and Characterization of N-Acetyl-L-Leucinamide

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Compound of Interest

Compound Name: *Ac-leu-nhme*

CAS No.: 32483-15-1

Cat. No.: B556392

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Executive Summary

N-Acetyl-L-leucinamide (CAS: 28529-34-2) is a blocked amino acid derivative featuring an acetylated N-terminus and a primary amide C-terminus.^[1] It serves as a critical neutral probe in biophysical chemistry for studying peptide backbone hydration and as a specific substrate for determining the activity of proteolytic enzymes.

This guide presents two validated synthetic routes:

- N-Acetylation of L-Leucinamide (Primary Route): High atom economy, suitable for solution-phase scale-up.
- Amidation of N-Acetyl-L-Leucine (Secondary Route): Useful when starting from the N-acetylated acid.

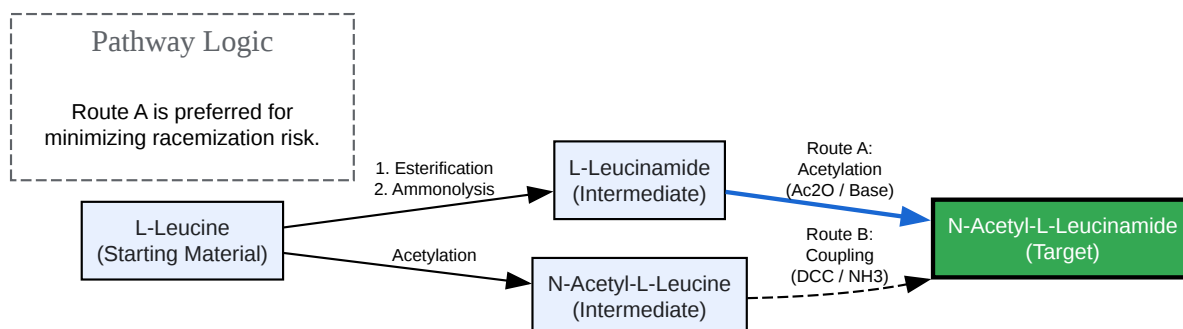
Chemical Profile & Target Specifications

Ensure your final product meets these physicochemical standards before use in sensitive assays.

Property	Specification	Notes
IUPAC Name	(2S)-2-acetamido-4-methylpentanamide	
Molecular Formula	C ₈ H ₁₆ N ₂ O ₂	
Molecular Weight	172.23 g/mol	
Melting Point	129 – 135 °C	Distinct from N-Ac-L-Leucine (189°C)
Optical Rotation	[α] ²⁴ _D = -21 ± 1°	(c=1, Methanol)
Solubility	Soluble in H ₂ O, MeOH, EtOH	Poor solubility in Et ₂ O, Hexanes
Purity Requirement	>98% (HPLC, TLC)	Essential for kinetic assays

Synthetic Pathway Visualization

The following diagram illustrates the two primary pathways. Route A is generally preferred for its simplicity and yield.



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Figure 1: Synthetic logic flow for N-acetyl-L-leucinamide. Route A (Blue) is the focus of the detailed protocol below.

Detailed Protocol: Acetylation of L-Leucinamide (Route A)

This protocol utilizes acetic anhydride (Ac_2O) acting upon L-leucinamide hydrochloride. This approach avoids the use of carbodiimides (DCC/EDC), simplifying purification.

Materials & Reagents

- Substrate: L-Leucinamide Hydrochloride (10 mmol, 1.67 g)
- Reagent: Acetic Anhydride (12 mmol, 1.1 mL) – Slight excess drives completion.
- Base: Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (22 mmol) – Neutralizes HCl salt and generated AcOH.
- Solvent: Dichloromethane (DCM) (anhydrous, 50 mL).
- Quench: Saturated NaHCO_3 solution.

Step-by-Step Methodology

Step 1: Solubilization and Free Basing

- In a 100 mL round-bottom flask equipped with a magnetic stir bar, suspend 1.67 g of L-leucinamide HCl in 30 mL of anhydrous DCM.
- Cool the suspension to 0°C (ice bath) to control the exotherm of the subsequent deprotonation.
- Add 3.1 mL (22 mmol) of Triethylamine dropwise.
 - Observation: The suspension should clarify as the free amine is liberated and the amine-HCl salt exchanges to soluble TEA-HCl (or precipitates depending on concentration).

Step 2: Acetylation Reaction

- Add 1.1 mL (12 mmol) of Acetic Anhydride dropwise over 5 minutes.
- Allow the reaction to warm to Room Temperature (25°C).

- Stir for 2–4 hours.
 - Validation: Monitor by TLC (System: 9:1 $\text{CHCl}_3/\text{MeOH}$). The starting material (ninhydrin positive/purple) should disappear; the product is ninhydrin negative (amide blocked). Use iodine stain or UV to visualize the product.

Step 3: Workup and Isolation

- Quench: Add 10 mL of saturated NaHCO_3 solution and stir vigorously for 15 minutes. This hydrolyzes excess acetic anhydride.
- Extraction: Transfer to a separatory funnel. Separate the organic (DCM) layer.
- Wash: Wash the organic layer sequentially with:
 - 10 mL 1M HCl (removes unreacted amine and TEA).
 - 10 mL Brine (saturated NaCl).
- Dry: Dry the organic phase over anhydrous MgSO_4 or Na_2SO_4 .
- Concentrate: Filter off the desiccant and evaporate the solvent under reduced pressure (Rotavap) to yield a crude white solid.

Step 4: Purification (Recrystallization)

The crude product may contain trace salts or acetic acid.

- Dissolve the crude solid in a minimum amount of hot Ethyl Acetate.
- Slowly add Hexane (or Petroleum Ether) until turbidity persists.
- Cool to 4°C overnight.
- Filter the white crystals and dry under high vacuum.

Quality Control & Characterization

Trustworthiness in synthesis relies on rigorous validation. Compare your isolated product against these benchmarks.

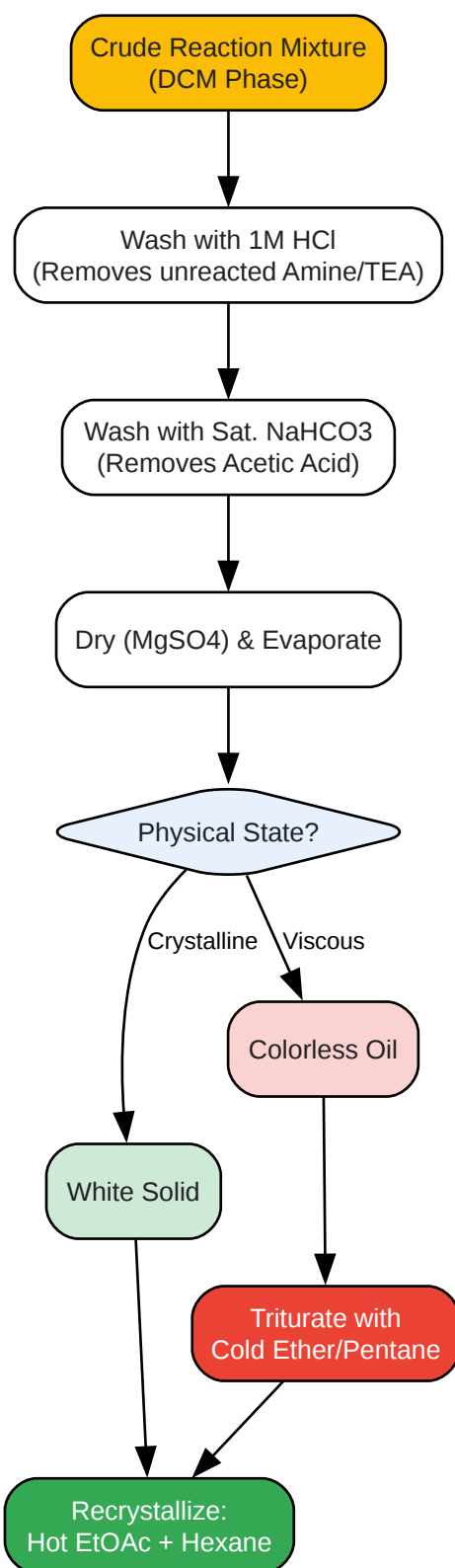
Technique	Expected Result	Diagnostic Interpretation
^1H NMR (400 MHz, DMSO- d_6)	δ 1.83 (s, 3H): Acetyl CH_3 δ 0.85 (d, 6H): Leucine methyls δ 4.2 (m, 1H): α -proton	The singlet at 1.83 ppm confirms acetylation.[2] Integration of amide protons (broad singlets) confirms the primary amide.
Melting Point	129 – 135 °C	Sharp range indicates high purity.[1] Broad range (<125°C) suggests solvent entrapment or racemization.
Optical Rotation	-21° (c=1, MeOH)	Significant deviation (e.g., 0°) indicates racemization occurred during synthesis.

Troubleshooting Guide

- **Low Yield:** Ensure the L-leucinamide HCl was fully neutralized. If the free base wasn't formed, the amine cannot attack the anhydride.
- **Oily Product:** Residual solvent is likely trapped. Triturate the oil with cold diethyl ether to induce crystallization.
- **Racemization:** If $[\alpha]_D$ is low, the reaction temperature may have been too high or the base too strong. Keep the addition at 0°C.

Workflow Diagram: Purification Logic

Use this flowchart to make real-time decisions during the workup phase.



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Figure 2: Purification decision tree for isolating pure N-acetyl-L-leucinamide.

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